

physical and chemical properties of ammonium propionate solid

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Compound of Interest

Compound Name: Ammonium propionate

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An In-depth Technical Guide on the Physical and Chemical Properties of Solid **Ammonium Propionate**

Introduction

Ammonium propionate ($\text{NH}_4(\text{C}_2\text{H}_5\text{COO})$), the ammonium salt of propionic acid, is a white to light yellow crystalline solid with significant applications across various industries.^{[1][2][3][4][5]} It is utilized as a preservative and antimicrobial agent in food, animal feed, and cosmetics, and also finds use in agriculture and chemical synthesis.^{[1][2][6][7][8][9]} Its efficacy, particularly as a mold inhibitor, is attributed to its ability to release free propionic acid under acidic conditions.^{[1][5][8][9][10]} This document provides a comprehensive technical overview of the core physical and chemical properties of solid **ammonium propionate**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Solid **ammonium propionate** is characterized by its strong hygroscopicity, readily deliquescing in moist air.^{[1][8][9][10]} It is known for its solubility in water and various organic solvents. The reported physical constants, such as melting point and density, exhibit some variability in the literature, which may be attributable to differences in purity, crystalline form, or measurement conditions.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **ammonium propionate**.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	Ammonium propanoate	[1][7]
CAS Number	17496-08-1	[1][4][7]
Molecular Formula	C ₃ H ₉ NO ₂	[1][7][11]
Molecular Weight	91.11 g/mol	[1][7][12]
Appearance	White to light yellow crystalline solid, powder, or granules.[1][2][3]	[1][2][3]
Melting Point	45 °C (113 °F)	[1][7][8][13]
	73 °C	[4][9][14]
	Note: Some sources indicate it decomposes before melting.	[2]
Boiling Point	141.7 °C (287.1 °F) at 760 mmHg	[4][6][7][11]
Density	1.108 g/cm ³	[1][8]
	1.054 g/cm ³ at 20 °C	[4][14]

| Vapor Pressure | 4.23 mmHg at 25 °C (estimated) |[4][11][15] |

Table 2: Solubility Properties

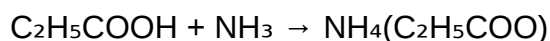
Solvent	Solubility	Source(s)
Water	Soluble (1 g/mL)	[1][2][7]
Ethanol	Soluble	[1][5][9]
Acetic Acid	Soluble	[1]
Acetone	Soluble	[1][8]
Chloroform	Miscible and Soluble	[1][8]

| Ether | Miscible and Soluble [1][8] |

Chemical Characteristics

Synthesis and Decomposition

Ammonium propionate is formed through the acid-base reaction of propionic acid and ammonia.[1][7][9][10]



The compound is subject to thermal decomposition. When heated, the equilibrium shifts, releasing ammonia and propionic acid.[5][16] This process, known as thermal salt-splitting, is a method used to recover propionic acid from its ammonium salt.[16][17]

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Caption: Synthesis and Decomposition of **Ammonium Propionate**.

pH-Dependent Activity

The antimicrobial functionality of **ammonium propionate** is highly dependent on pH. In acidic environments, it dissociates to form free propionic acid, which is the active fungicidal and bactericidal agent.[1][5][8][9][10] The efficacy of its preservative action is therefore enhanced at lower pH values.[1][8][9] This property is crucial for its application in food and feed preservation.

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Caption: pH-Dependent Antimicrobial Action of **Ammonium Propionate**.

Biological Activity and Signaling

Recent studies suggest that propionate, delivered via salts like **ammonium propionate**, acts as a signaling molecule, particularly in the context of gut microbiota and metabolic regulation. It can activate G-protein coupled receptors (GPCRs) 41 and 43.[1] This activation can lead to the stimulation of peroxisome proliferator-activated receptor γ (PPAR- γ), which in turn inhibits the nuclear factor- κ B (NF- κ B) transcription factor.[1] The inhibition of NF- κ B raises the threshold for inflammatory responses, highlighting a potential immunomodulatory role for **ammonium propionate**. [1]

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Caption: Potential Biological Signaling Pathway of Propionate.

Experimental Protocols

The characterization of solid **ammonium propionate** involves standard analytical techniques to confirm its identity, purity, and thermal properties. The following are generalized methodologies for key experiments.

Synthesis and Purification

Objective: To synthesize **ammonium propionate** from propionic acid and ammonia and purify it by crystallization.

Methodology:

- **Reaction:** In a well-ventilated fume hood, slowly add a stoichiometric amount of concentrated ammonium hydroxide solution to propionic acid in a reaction vessel placed in an ice bath to control the exothermic reaction.

- Neutralization: Monitor the pH of the solution, adjusting with small additions of ammonium hydroxide until a neutral pH (approx. 7.0) is achieved.
- Crystallization: Transfer the resulting solution to an evaporating dish and reduce the volume by gentle heating or under reduced pressure to induce crystallization.
- Isolation: Collect the formed crystals by vacuum filtration.
- Drying: Dry the crystals in a desiccator over a suitable drying agent or in a vacuum oven at a low temperature (<35°C) to prevent decomposition.^{[1][2]}
- Storage: Store the final product in a tightly sealed container due to its hygroscopic nature.^[18]

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Caption: General Workflow for Synthesis of **Ammonium Propionate**.

Thermal Analysis (DSC/TGA)

Objective: To determine the melting point and thermal decomposition profile of **ammonium propionate**.

Methodology:

- Sample Preparation: Accurately weigh 3-5 mg of the dried **ammonium propionate** sample into a hermetically sealed aluminum pan. Prepare an empty, sealed pan as a reference.
- Differential Scanning Calorimetry (DSC):
 - Place the sample and reference pans into the DSC cell.
 - Heat the sample under a nitrogen atmosphere (flow rate ~50 mL/min) from ambient temperature to 250°C at a constant rate (e.g., 10 °C/min).

- Record the heat flow as a function of temperature. Endothermic peaks correspond to melting or other phase transitions, while exothermic peaks indicate decomposition.
- Thermogravimetric Analysis (TGA):
 - Place 5-10 mg of the sample in a tared TGA pan.
 - Heat the sample under a nitrogen atmosphere from ambient temperature to 300°C at a constant rate (e.g., 10 °C/min).
 - Record the mass loss as a function of temperature. The onset of mass loss indicates the beginning of decomposition.

Spectroscopic Analysis (FTIR/NMR)

Objective: To confirm the chemical structure and functional groups of **ammonium propionate**.

Methodology:

- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Prepare the sample using an appropriate method (e.g., KBr pellet or Attenuated Total Reflectance - ATR).
 - Acquire the spectrum over a range of 4000-400 cm^{-1} .
 - Analyze the spectrum for characteristic peaks: N-H stretching (ammonium ion), C=O stretching (carboxylate), C-H stretching (alkyl chain), and O-H stretching (if hydrated).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small amount of the sample in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
 - Acquire ^1H and ^{13}C NMR spectra.[\[19\]](#)[\[20\]](#)
 - For ^1H NMR, expect signals corresponding to the ethyl group protons (a triplet and a quartet) and potentially a broad signal for the ammonium protons.[\[21\]](#)[\[22\]](#)

- For ^{13}C NMR, expect signals for the carbonyl carbon, the methylene carbon, and the methyl carbon.

Safety and Handling

Ammonium propionate is classified as an irritant.[7] Safety data sheets indicate it may cause skin and serious eye irritation or damage, as well as respiratory irritation.[7][12][23][24]

- Handling: Use in a well-ventilated area. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn to prevent skin and eye contact.[18]
- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers.[1][18] Keep away from moisture and incompatible materials.
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation persists or if ingested.[23][25]

Conclusion

Ammonium propionate is a versatile compound with well-defined, albeit sometimes variably reported, physical and chemical properties. Its utility as an antimicrobial agent is directly linked to its chemical behavior in acidic environments. Furthermore, emerging research into its biological signaling activities suggests potential roles in metabolic and immune regulation, warranting further investigation. The experimental protocols outlined provide a foundational framework for the synthesis and characterization of this compound in a research setting. Proper safety and handling procedures are essential when working with this material.

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